

# Essential Safety and Logistical Information for Handling $\gamma$ -Himachalene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *gamma-HIMACHALENE*

Cat. No.: *B1207338*

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For laboratory personnel, including researchers, scientists, and drug development professionals, a comprehensive understanding of the safety and handling protocols for  $\gamma$ -Himachalene is paramount. This document provides essential information regarding personal protective equipment, operational procedures, and disposal plans to ensure a safe laboratory environment.

## Physical and Chemical Properties

A summary of the known quantitative data for  $\gamma$ -Himachalene is presented below. This information is crucial for assessing the potential hazards and for developing appropriate handling procedures.

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>24</sub>	[1]
Molecular Weight	204.35 g/mol	[1]
Boiling Point	267.00 to 268.00 °C @ 760.00 mm Hg	[1][2]
Flash Point	104.44 °C (220.00 °F) - Closed Cup	[2]
Solubility	Insoluble in water; Soluble in alcohol.[2]	
Vapor Pressure	0.013 mmHg @ 25.00 °C (estimated)	[2]

## Hazard Identification and Personal Protective Equipment (PPE)

While a comprehensive safety data sheet (SDS) for pure  $\gamma$ -Himachalene is not readily available, information from safety data sheets for mixtures containing  $\gamma$ -Himachalene, such as Cedar (Himalaya Cedar) oil, indicates potential hazards. The hazard statements associated with this mixture include:

- H304: May be fatal if swallowed and enters airways.[3]
- H315: Causes skin irritation.[3]
- H317: May cause an allergic skin reaction.[3]
- H400: Very toxic to aquatic life.[3]
- H410: Very toxic to aquatic life with long lasting effects.[3]

Given these potential hazards, the following personal protective equipment is essential when handling  $\gamma$ -Himachalene:

- **Eye Protection:** Chemical safety goggles should be worn to protect against splashes.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber) are required to prevent skin contact.
- **Skin and Body Protection:** A lab coat or other protective clothing should be worn. In cases of potential significant exposure, a chemical-resistant apron or suit may be necessary.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors.

## Operational and Disposal Plans

### Handling and Storage:

- Handle in a well-ventilated area, and avoid contact with skin and eyes.
- Keep away from heat, sparks, and open flames.
- Store in a tightly closed container in a cool, dry place.

### Spill Procedures:

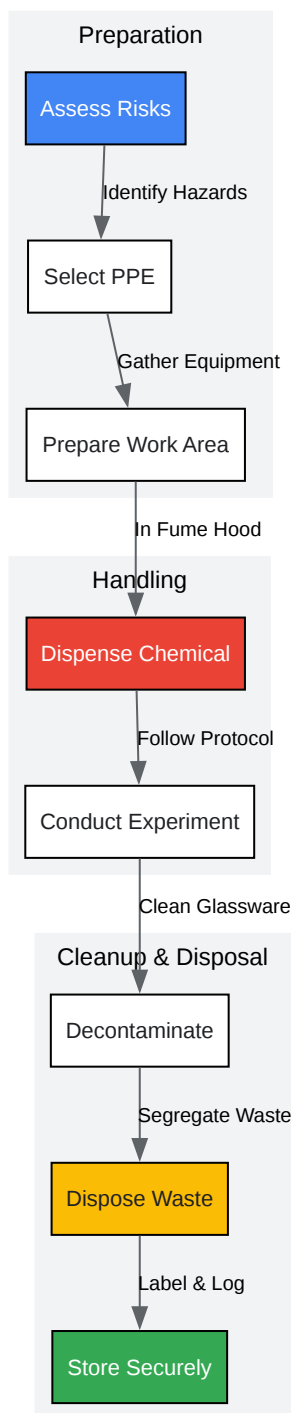
- **Evacuate:** Immediately evacuate the area of the spill.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.
- **Collect:** Carefully collect the absorbed material into a sealed container for disposal.
- **Clean:** Clean the spill area with soap and water.

### Disposal:

- All waste, including contaminated absorbent materials and empty containers, must be disposed of as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of down the drain or in the regular trash.

## Experimental Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for the safe handling of  $\gamma$ -Himachalene in a laboratory setting.

Standard Operating Procedure for  $\gamma$ -Himachalene Handling[Click to download full resolution via product page](#)Caption: Workflow for safe  $\gamma$ -Himachalene handling.

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## References

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- 2. gamma-himachalene, 53111-25-4 [thegoodscentcompany.com]
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Address: 3281 E Guasti Rd

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